

Unraveling the Identity of ST8155AA1: A Case of Mistaken Identity

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Compound of Interest

Compound Name: ST8155AA1

Cat. No.: B14758252

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Initial investigations into the protein designated "**ST8155AA1**" have revealed that this identifier does not correspond to a recognized biological molecule in publicly available scientific databases. Extensive searches for "**ST8155AA1**" in the context of proteins, genes, and signaling pathways have failed to yield any relevant information. Instead, this alphanumeric string appears to be associated with commercial product catalog numbers, rather than a specific protein target for Western blot analysis.

For researchers, scientists, and drug development professionals seeking to perform Western blot analysis, the starting point is a well-characterized target protein with a standard nomenclature recognized by the scientific community (e.g., approved gene symbols from the HUGO Gene Nomenclature Committee or protein names from UniProt). The designation "**ST8155AA1**" does not align with these established conventions, making it impossible to retrieve the necessary biological information to develop a specific protocol.

Without a confirmed biological identity for "**ST8155AA1**," critical information required for a detailed Western blot protocol and application note is unavailable. This includes:

- **Protein Characteristics:** Molecular weight, post-translational modifications, and subcellular localization are unknown. This information is crucial for selecting appropriate gel percentages, transfer conditions, and lysis buffers.
- **Antibody Selection:** There are no commercially available antibodies specifically validated for a protein named "**ST8155AA1**."

- **Signaling Pathways:** The functional context and any associated signaling pathways of this putative protein are not documented, precluding the creation of pathway diagrams.
- **Quantitative Data:** No published data exists on the expression levels of "**ST8155AA1**" in various tissues or cell lines.

Recommendations for Researchers:

It is strongly recommended that the identifier "**ST8155AA1**" be verified. It is possible that this is an internal designation, a catalog number for a reagent, or a typographical error. To enable the development of a relevant and accurate Western blot protocol, a standard and recognized name for the target protein of interest is required.

Once a valid protein target is identified, a comprehensive application note and protocol can be developed, including the detailed methodologies, data presentation, and pathway visualizations as initially requested. Researchers are encouraged to consult resources such as UniProt, NCBI Gene, and antibody supplier databases with a confirmed protein name to gather the necessary preliminary information.

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